

# C.I. Pigment Red 104: A Technical Guide to Its Physicochemical Properties

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## Compound of Interest

Compound Name: C.I. Pigment Red 104

Cat. No.: B3228590

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## Introduction

**C.I. Pigment Red 104**, commonly known as Molybdate Orange or Chrome Vermilion, is a synthetic inorganic pigment prized for its brilliant orange-red hue, high hiding power, and excellent opacity.<sup>[1][2][3]</sup> It is a complex solid solution, meaning its constituent molecules are integrated into a single, mixed crystal lattice.<sup>[4][5]</sup> The pigment is primarily composed of lead chromate ( $\text{PbCrO}_4$ ), lead molybdate ( $\text{PbMoO}_4$ ), and lead sulfate ( $\text{PbSO}_4$ ).<sup>[1][5][6][7]</sup> The precise ratio of these components, along with the pigment's crystal form and particle size, dictates the final color, which can range from a yellowish-orange to a deep red.<sup>[5][8]</sup> Due to its composition containing lead and hexavalent chromium, its use is restricted in many applications and regions due to significant health and environmental concerns.<sup>[4][9][10][11]</sup> This guide provides an in-depth overview of its core physicochemical properties for researchers and chemical professionals.

## General and Identification Properties

The fundamental identification characteristics of **C.I. Pigment Red 104** are summarized below. It is a substance identified by the Colour Index Constitution Number C.I. 77605.<sup>[12]</sup>

Property	Value	Reference(s)
C.I. Name	Pigment Red 104	[1][6][12]
C.I. Number	77605	[1][12]
CAS Number	12656-85-8	[5][8][9][12]
EC Number	235-759-9	[5][13]
Chemical Family	Inorganic Complex	[1][13]
Typical Formula	$25\text{PbCrO}_4 \cdot 4\text{PbMoO}_4 \cdot \text{PbSO}_4$	[13]
Molar Mass	Approx. 994 - 995.7 g/mol	[5][8][14]
Common Synonyms	Molybdate Orange, Molybdate Red, Chrome Vermilion	[3][4][5][14]

## Core Physicochemical Properties

The physical and chemical characteristics of **C.I. Pigment Red 104** determine its performance in various applications, from industrial coatings to plastics.[1][6] Quantitative data for these properties are presented below.

Property	Value Range	Description	Reference(s)
Appearance	Fine, bright orange-red powder	The specific hue is dependent on the component ratios and particle size.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[13]</a>
Density	4.8 - 6.34 g/cm <sup>3</sup>	A relatively high density, typical for lead-based inorganic pigments.	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[13]</a>
Particle Size	0.1 - 1.0 µm	Small, uniform, and rounded particles contribute to its high opacity.	<a href="#">[4]</a> <a href="#">[8]</a>
Oil Absorption	15 - 30 g/100g	A moderate oil absorption value, influencing its use in paint formulations.	<a href="#">[6]</a> <a href="#">[13]</a> <a href="#">[15]</a>
pH Value (10% slurry)	5.0 - 9.0	The pH can vary depending on the specific grade and manufacturing process.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[11]</a> <a href="#">[13]</a> <a href="#">[16]</a>
Refractive Index	2.3 - 2.7	A high refractive index is responsible for its excellent hiding power.	<a href="#">[4]</a> <a href="#">[14]</a>
Heat Resistance	180 - 240 °C	Stability is moderate and can be improved with stabilizing surface coatings. Some grades exhibit poor heat resistance.	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[11]</a> <a href="#">[13]</a> <a href="#">[17]</a>

Lightfastness (1-8 scale)	7 - 8 (Excellent)	Generally exhibits very good to excellent resistance to degradation from light, though some sources rate it as moderate.	<a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[13]</a>

## Solubility and Chemical Resistance

The pigment's durability is defined by its resistance to various environmental and chemical factors. Due to its very low water solubility, the pigment itself has limited mobility, though leaching of its constituent heavy metals is a primary concern.[\[8\]](#)

Property	Rating/Value	Description	Reference(s)
Water Solubility	<0.01 mg/L at 20 °C	Virtually insoluble in water.	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[14]</a>
Oil/Solvent Resistance	5 (Excellent)	Shows excellent stability in oils and many organic solvents.	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[13]</a>
Acid Resistance	2 - 4 (Poor to Fair)	Susceptible to attack by strong acids.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[13]</a>
Alkali Resistance	2 - 4 (Poor to Moderate)	Can be affected by alkaline environments.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[13]</a>

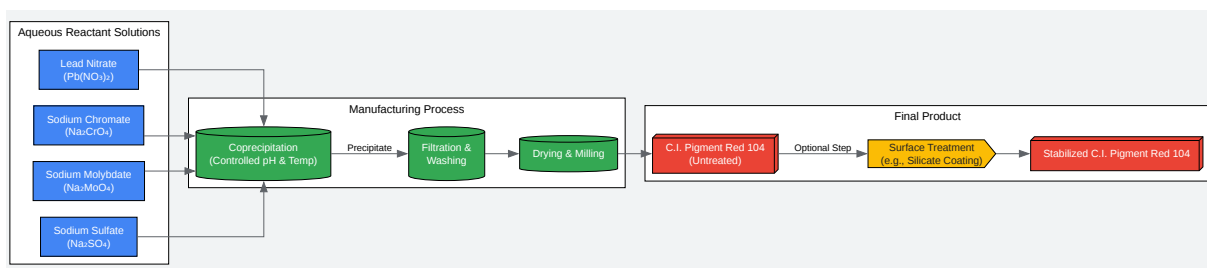
## Experimental Protocols

### Synthesis via Wet Chemical Coprecipitation

The primary industrial manufacturing process for **C.I. Pigment Red 104** is wet chemical coprecipitation.[\[5\]](#)[\[8\]](#) This method allows for the formation of a solid solution with a uniform crystalline structure.

Methodology:

- **Reactant Preparation:** Aqueous solutions of lead nitrate ( $\text{Pb}(\text{NO}_3)_2$ ), sodium chromate ( $\text{Na}_2\text{CrO}_4$ ), sodium molybdate ( $\text{Na}_2\text{MoO}_4$ ), and sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) are prepared.[5][8]
- **Coprecipitation:** The solutions of sodium chromate, molybdate, and sulfate are added to the lead nitrate solution under meticulously controlled conditions.[5][8] Key parameters that are carefully regulated include pH, temperature, and the rate of reactant addition, as these directly influence the pigment's final properties.[8]
- **Filtration and Washing:** The resulting orange-red precipitate is filtered from the solution to separate it from byproducts. It is then washed to remove any remaining soluble salts.
- **Drying and Milling:** The washed pigment presscake is dried. Following drying, the pigment is milled to break up agglomerates and achieve the desired final particle size distribution.
- **Surface Treatment (Optional):** To improve stability properties such as weather resistance, lightfastness, and heat stability, the pigment particles can be coated with stabilizing compounds like metal oxides, phosphates, or silicates.[5][8][11]



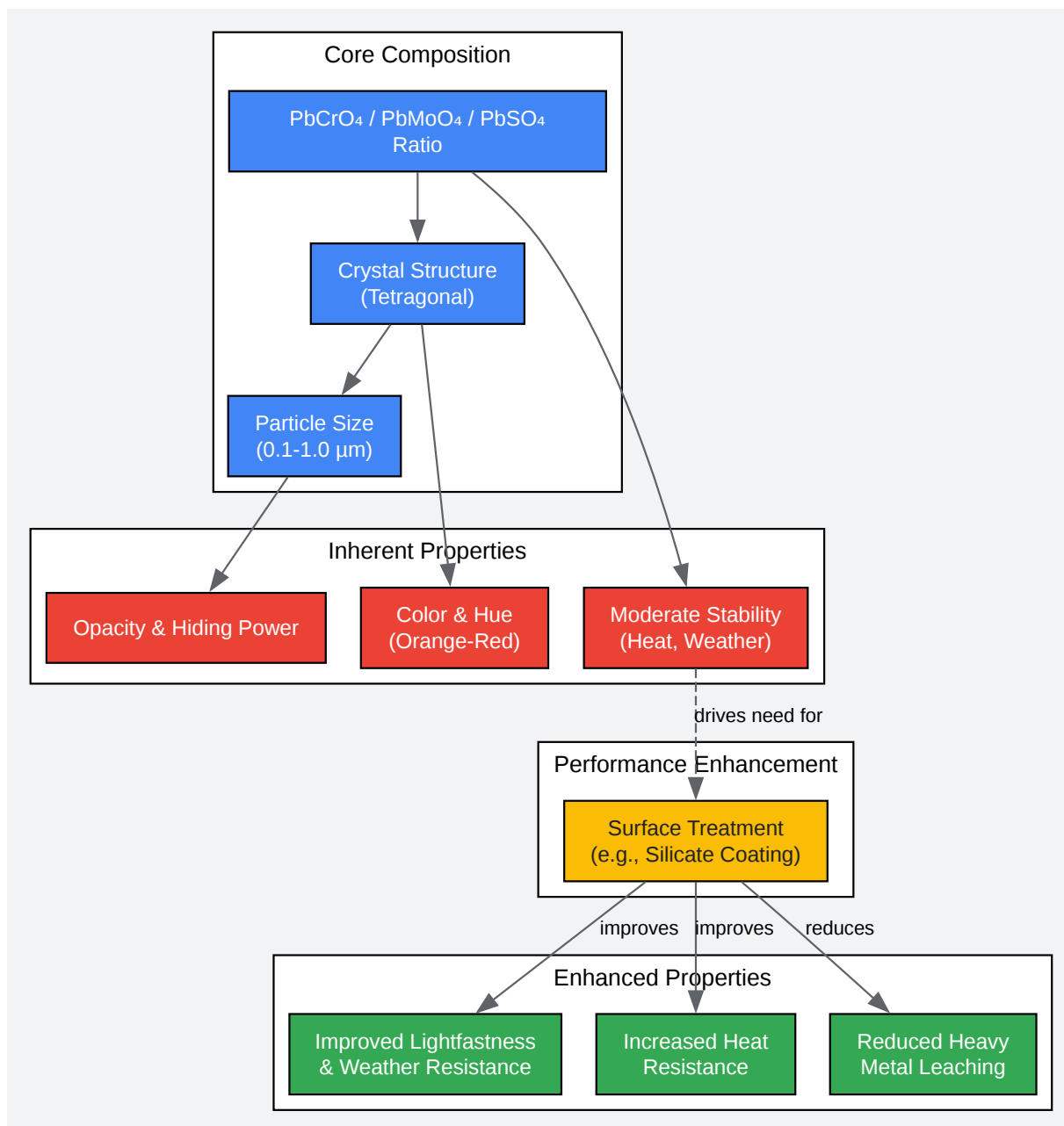
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*Fig. 1: Synthesis workflow for **C.I. Pigment Red 104** via coprecipitation.*

## Structure-Property Relationships

The performance characteristics of **C.I. Pigment Red 104** are intrinsically linked to its chemical composition and physical form. The relationship between these factors is crucial for understanding its application potential and limitations.

- **Color and Hue:** The ratio of lead chromate, lead molybdate, and lead sulfate is the primary determinant of the final color.[8] Lead molybdate itself is white, but when coprecipitated, it distorts the monoclinic crystal structure of lead chromate into a tetragonal form, which results in the characteristic orange-to-red color.[5][7]
- **Stability and Durability:** While the core pigment possesses good lightfastness, its resistance to weathering, heat, and chemicals can be moderate.[6][8] To counteract this, manufacturers apply surface treatments. Encapsulating the pigment particles, for instance within a dense amorphous silica coating, significantly reduces their interaction with the environment.[8] This process enhances resistance to light, weather, and chemical attack, and critically, it reduces the leaching of lead and chromium ions.[5][8]



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*Fig. 2: Relationship between composition, modification, and final properties.*

## Safety and Environmental Considerations

**C.I. Pigment Red 104** is classified as a hazardous substance due to its lead and hexavalent chromium content.[8] It is identified as a potential human carcinogen and may cause harm to fertility and the developing fetus.[4][9] Consequently, its use is heavily regulated, and waste containing the pigment is typically treated as hazardous waste.[8] Research and development efforts are focused on creating non-toxic alternative pigments that can match its desirable color and performance properties.[8]

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- To cite this document: BenchChem. [C.I. Pigment Red 104: A Technical Guide to Its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3228590#c-i-pigment-red-104-physicochemical-properties]

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